

Application Notes and Protocols: Sonogashira Coupling of 2-Chloro-4-methoxypyridine

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Compound of Interest

Compound Name: 2-Chloro-4-methoxypyridine

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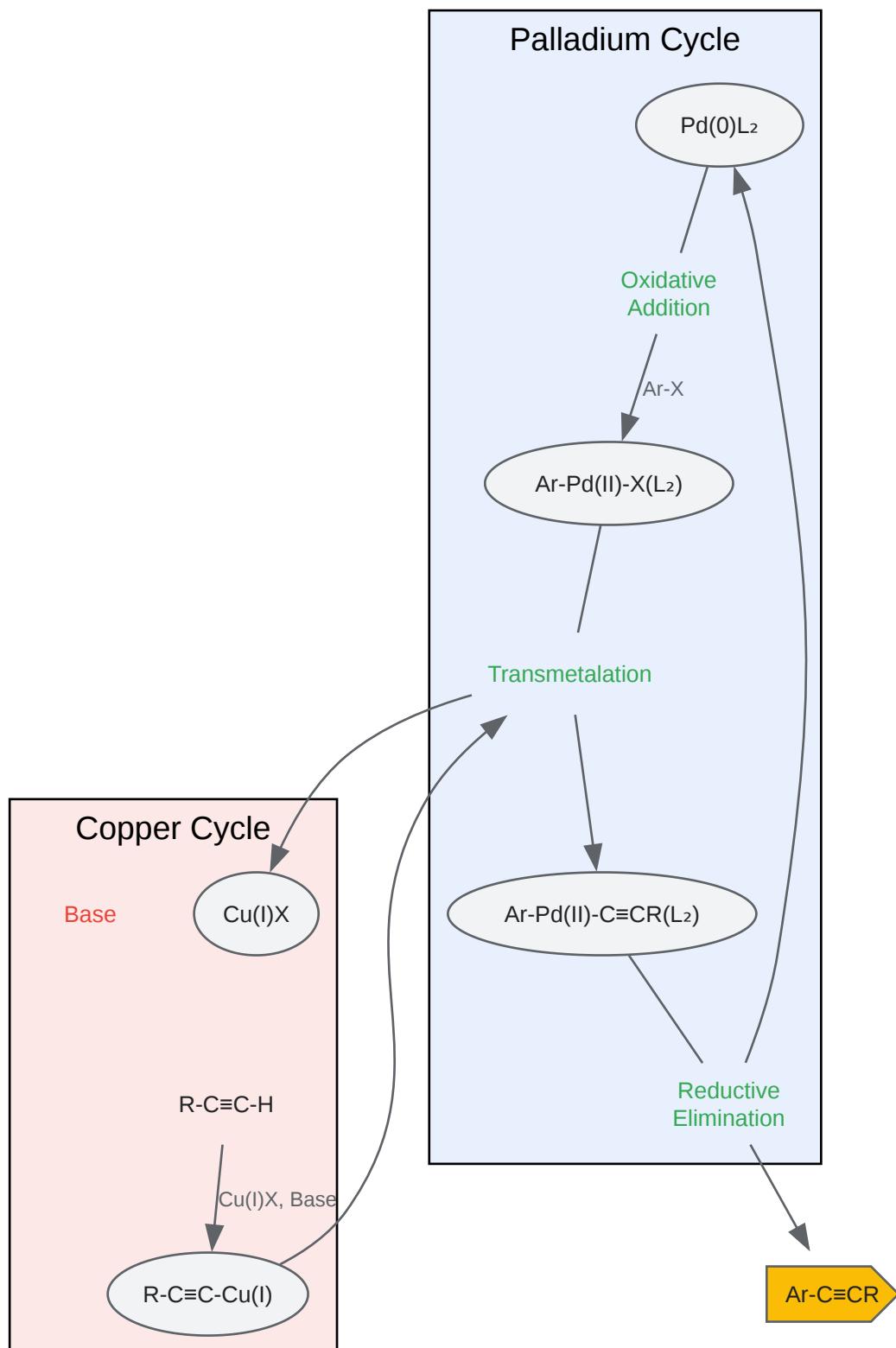
Introduction

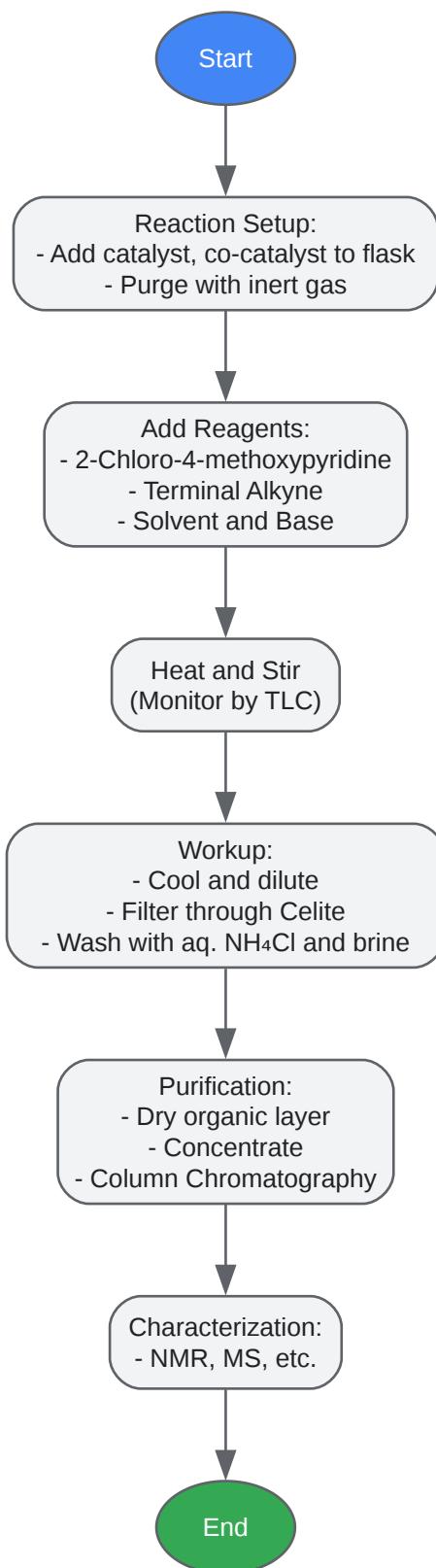
The Sonogashira cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.^[1] This powerful transformation, typically catalyzed by a palladium complex and a copper(I) co-catalyst, is widely employed in the synthesis of pharmaceuticals, natural products, and advanced materials due to its functional group tolerance and relatively mild reaction conditions.^[2]

This document provides a detailed experimental procedure for the Sonogashira coupling of **2-chloro-4-methoxypyridine** with a terminal alkyne. As an electron-rich and sterically hindered substrate, **2-chloro-4-methoxypyridine** presents unique challenges, often requiring carefully optimized conditions to achieve high yields. These application notes offer a robust starting point for researchers, detailing the necessary reagents, step-by-step protocol, and expected outcomes.

Generalized Reaction Scheme

The Sonogashira coupling of **2-chloro-4-methoxypyridine** with a terminal alkyne can be represented by the following scheme:



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References

- 1. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
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